

Phenylboronic Acid: A Versatile Building Block in Modern Organic Synthesis

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Compound of Interest

Compound Name: Methyl 5-(chlorosulfonyl)-2-hydroxybenzoate

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Phenylboronic acid (PBA) is a white, powdered organoboron compound that has become an indispensable tool in organic synthesis.[1] As a mild Lewis acid, it is generally stable, easy to handle, and exhibits low toxicity, making it a cornerstone reagent in academic and industrial laboratories.[1][2] Its primary utility lies in the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction, a powerful method for constructing carbon-carbon bonds, particularly for the synthesis of biaryls, which are common motifs in pharmaceuticals and functional materials.[2][3][4]

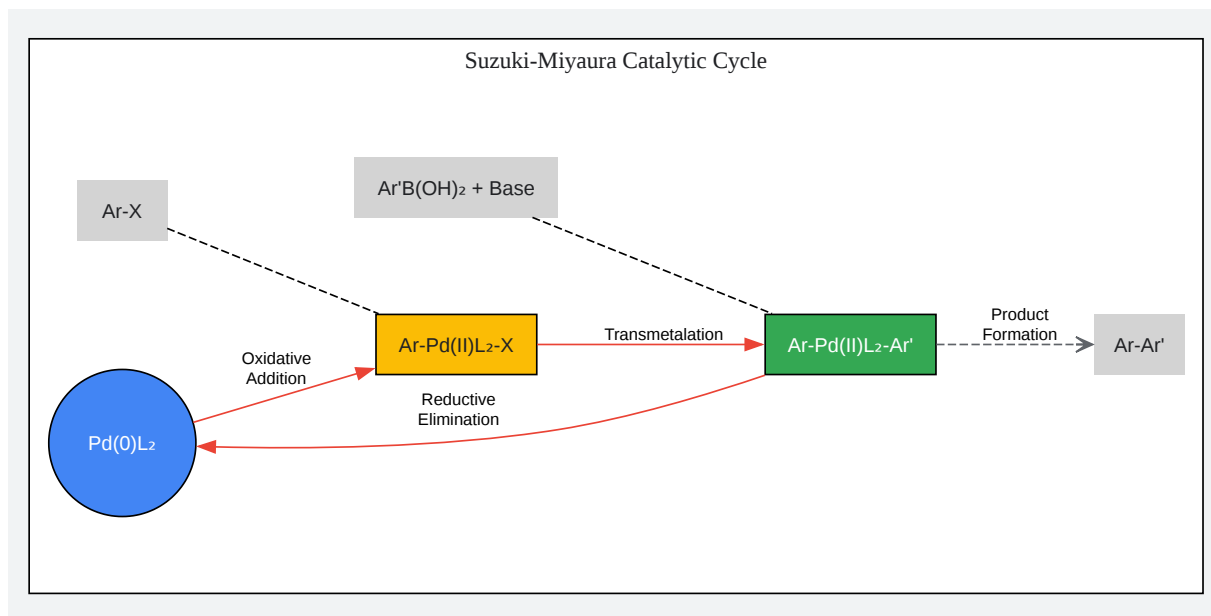
Core Application: The Suzuki-Miyaura Cross-Coupling Reaction

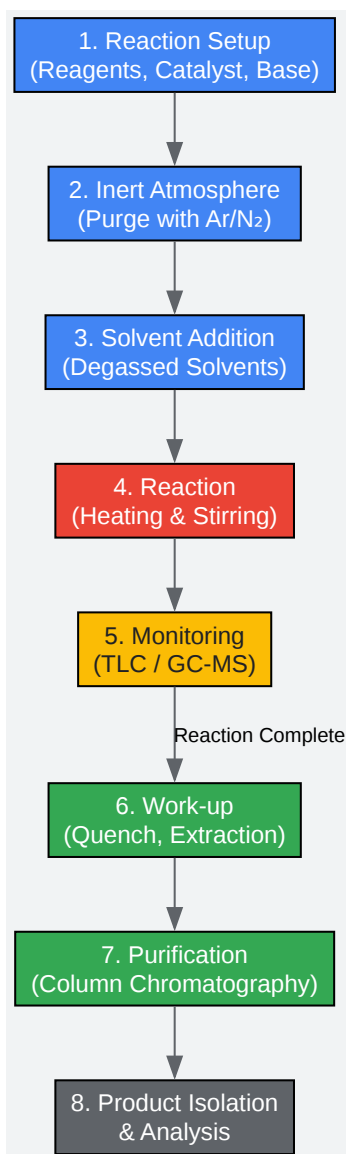
The Suzuki-Miyaura reaction is one of the most widely used methods for C-C bond formation, involving the coupling of an organoboron compound (like PBA) with an organic halide or triflate.[4] The reaction is valued for its mild conditions, tolerance of a wide variety of functional groups, and the commercial availability of a vast array of boronic acids.[5]

Catalytic Cycle

The generally accepted mechanism for the Suzuki-Miyaura coupling involves a catalytic cycle with a palladium(0) species. The cycle consists of three primary steps:

- Oxidative Addition: The active Pd(0) catalyst inserts into the carbon-halide bond of the aryl halide (Ar-X), forming a Pd(II) complex.[\[3\]](#)[\[5\]](#)
- Transmetalation: In the presence of a base, the organoboron species (Ar'-B(OH)₂) transfers its organic group to the palladium center, displacing the halide and forming a new Pd(II) complex. This is often the rate-determining step.[\[3\]](#)[\[5\]](#)
- Reductive Elimination: The two organic groups on the palladium complex couple, forming the new C-C bond of the biaryl product (Ar-Ar') and regenerating the active Pd(0) catalyst, which re-enters the catalytic cycle.[\[3\]](#)





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References

- 1. Phenylboronic acid - Wikipedia [en.wikipedia.org]

- 2. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. The Suzuki-Miyaura Reaction of Phenylboronic Acid with Different Aryl Halides Catalyzed with Cu (II) Salen Complex@KCC-1 as a Recyclable Heterogeneous Catalyst [jns.kashanu.ac.ir]
- 5. Investigation of the Suzuki–Miyaura cross-coupling reaction on a palladium H-beta zeolite with DFT calculations - PMC [pmc.ncbi.nlm.nih.gov]
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